

# Personal protective equipment for handling NU1025

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## Compound of Interest

Compound Name: NU1025

Cat. No.: B1684208

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## Essential Safety and Handling Guide for NU1025

This document provides immediate, essential safety, operational, and disposal guidance for the handling of **NU1025** (8-Hydroxy-2-methyl-4(3H)-quinazolinone), a potent poly(ADP-ribose) polymerase (PARP) inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

## Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative properties of **NU1025**.

Property	Value	Reference
Chemical Name	8-Hydroxy-2-methyl-4(3H)-quinazolinone	
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	176.17 g/mol	
CAS Number	90417-38-2	[1]
Purity	≥98%	[2]
IC <sub>50</sub>	400 nM for PARP	[1][2][3]
K <sub>i</sub>	48 nM for PARP	[3]
Appearance	Crystalline solid	[2]

## Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **NU1025**. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A laboratory coat.
- Respiratory Protection: While not explicitly stated in the search results, as a powdered substance, a dust mask or respirator may be appropriate when handling larger quantities to avoid inhalation.

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Reconstitution:

- **NU1025** is typically supplied as a crystalline solid.[2]

- For in vitro studies, stock solutions are often prepared in dimethyl sulfoxide (DMSO).[1] One protocol suggests a stock solution of 20.8 mg/mL in DMSO.[3]
- A working solution can be prepared by diluting the DMSO stock solution with other solvents such as PEG300 and Tween-80 in saline.[3]
- Always use fresh DMSO as moisture-absorbing DMSO can reduce solubility.[4]

## 2. Storage:

- Store the solid compound at room temperature.
- For long-term storage of stock solutions in DMSO, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 2 weeks.[1][3]

## 3. Experimental Use:

- **NU1025** has been shown to potentiate the cytotoxicity of DNA-damaging agents like ionizing radiation and certain anticancer drugs.[2][3][5][6]
- It is a potent inhibitor of PARP, an enzyme involved in DNA repair.[5]
- When used in cell-based assays, it is important to determine the optimal concentration and incubation time for the specific cell line and experimental conditions.

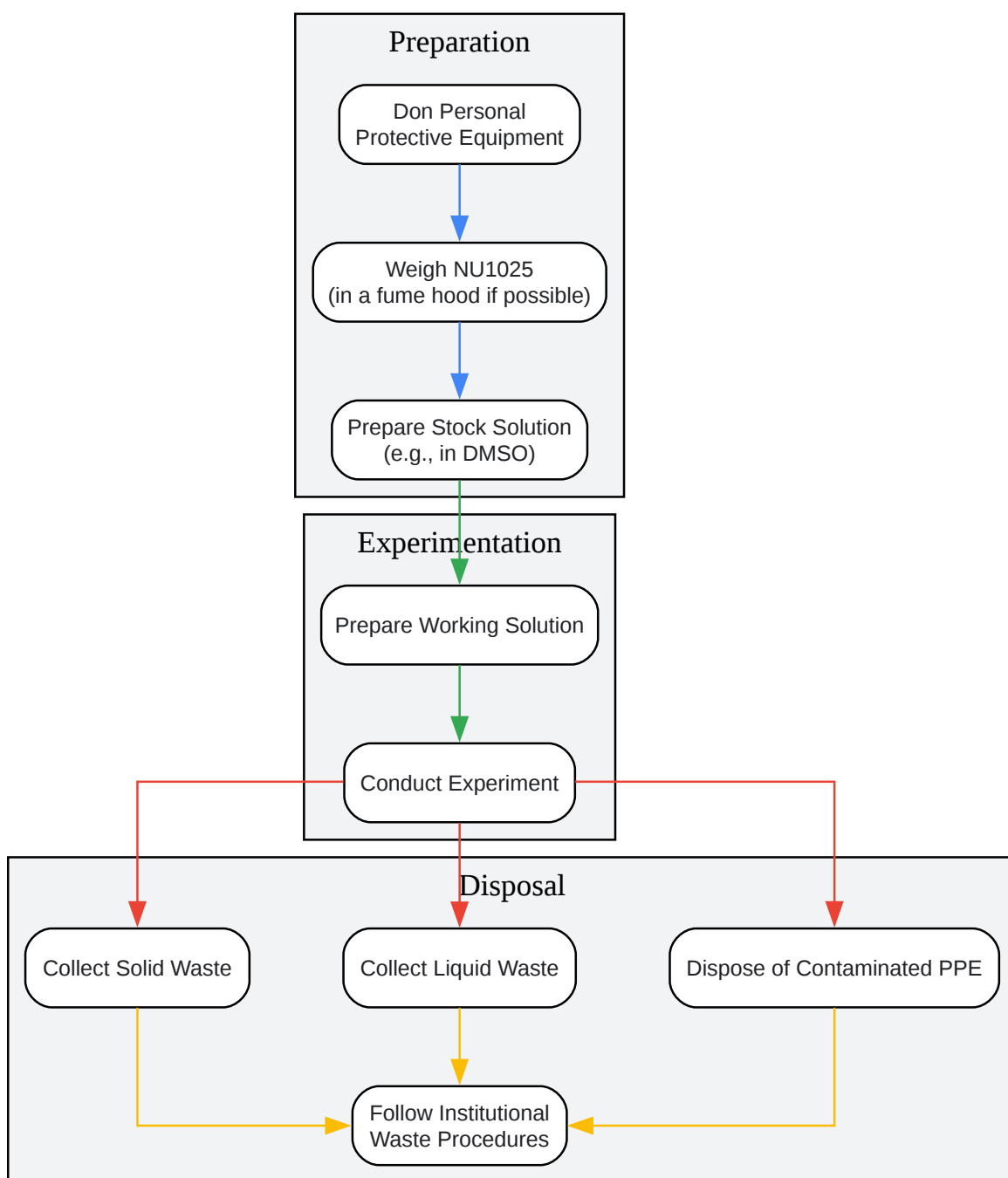
# Disposal Plan

Specific disposal instructions for **NU1025** are not provided in the search results. However, based on standard laboratory procedures for chemical waste, the following guidelines should be followed:

- **Solid Waste:** Collect any solid **NU1025** waste in a designated, sealed container labeled as chemical waste.
- **Liquid Waste:** Any solutions containing **NU1025**, including unused stock and working solutions, should be collected in a designated, sealed container for hazardous chemical waste. Do not pour down the drain.

- Contaminated Materials: Any materials that have come into contact with **NU1025**, such as pipette tips, gloves, and paper towels, should be disposed of as solid chemical waste.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

## Experimental Workflow for Safe Handling of NU1025



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Caption: Logical workflow for the safe handling of **NU1025**, from preparation to disposal.

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